

Personal protective equipment for handling Benodanil

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Compound of Interest

Compound Name: Benodanil

Cat. No.: B1667995

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Essential Safety and Handling Guide for Benodanil

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This guide provides critical safety and logistical information for the handling of **Benodanil** (CAS 15310-01-7), a benzanilide fungicide. The following procedures are designed to ensure the safety of laboratory personnel and to provide clear, actionable steps for routine handling, emergency situations, and proper disposal.

Physicochemical and Toxicological Data

While a comprehensive Safety Data Sheet (SDS) for pure **Benodanil** was not located, the following tables summarize available data from various chemical and safety resources. It is imperative to handle this substance with care, adhering to the precautionary measures outlined below.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C13H10INO	[1][2][3][4]
Molecular Weight	323.13 g/mol	[2][5]
Appearance	Colorless crystalline solid	[6]
Melting Point	137°C	[7]
Boiling Point	323.2 ± 25.0°C at 760 mmHg	[7]
Solubility	Soluble in DMSO	[7]
LogP (Octanol/Water Partition Coefficient)	3.927	[8]

Toxicological Information

Benodanil is generally considered to have low acute toxicity to mammals[6]. However, thorough toxicological data, including specific LD50 and LC50 values for the pure compound, are not readily available. One supplier of a **Benodanil** solution in methanol provides hazard statements indicating the solution is toxic if swallowed or absorbed through the skin, and harmful if inhaled[9].

Hazard Classification	Statement
GHS Classification	Reported as not meeting GHS hazard criteria by multiple suppliers[5].
General Toxicity	Not highly toxic to mammals[6].

Note: The absence of comprehensive toxicity data necessitates a cautious approach. All handling should be performed under the assumption that the compound is potentially hazardous.

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to the following procedures is mandatory when handling **Benodanil**.

Engineering Controls

- **Ventilation:** All work with **Benodanil** powder or solutions should be conducted in a properly functioning chemical fume hood.
- **Eye Wash and Safety Shower:** An operational eye wash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is required for handling **Benodanil**:

PPE Category	Specification	Rationale
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact.
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from dust particles and splashes.
Respiratory Protection	A government-approved respirator (e.g., NIOSH/MSHA-approved) should be used, especially when handling the powder form, to prevent inhalation.	To prevent respiratory irritation and potential systemic effects.
Body Protection	A laboratory coat or chemical-resistant suit.	To protect skin and personal clothing from contamination.
Footwear	Closed-toe shoes.	To protect feet from spills.

Emergency Response Plan: Spills

In the event of a **Benodanil** spill, immediate and decisive action is required to mitigate risks to personnel and the environment.

Immediate Actions

- Evacuate: Immediately evacuate the spill area.
- Alert: Notify colleagues and the laboratory supervisor.
- Isolate: Restrict access to the contaminated area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

Spill Cleanup Protocol

- Don PPE: Before re-entering the area, don the appropriate PPE as specified in the table above.
- Containment: For liquid spills, cover with an inert absorbent material (e.g., vermiculite, sand). For solid spills, carefully sweep up the material, avoiding dust generation.
- Collection: Place all contaminated materials into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent, followed by a thorough rinse with water. Collect all cleaning materials for disposal as hazardous waste.
- Wash: After the cleanup is complete, thoroughly wash hands and any exposed skin with soap and water.

Spill Response Workflow

Caption: Workflow for handling a **Benodanil** spill.

Disposal Plan

All **Benodanil** waste, including unused product and contaminated materials, is considered hazardous waste and must be disposed of accordingly.

Waste Collection and Storage

- Containers: Use only approved, labeled hazardous waste containers.

- Segregation: Do not mix **Benodanil** waste with other waste streams.
- Storage: Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.

Disposal Procedure

- Labeling: Ensure all waste containers are clearly labeled with the contents ("**Benodanil** Waste") and the associated hazards.
- Licensed Disposal: Arrange for the collection and disposal of all **Benodanil** waste by a licensed hazardous waste disposal company.
- Regulatory Compliance: Adhere to all local, state, and federal regulations regarding hazardous waste disposal. Do not dispose of **Benodanil** down the drain or in regular trash.

Experimental Protocols Cited

No specific experimental protocols for the safety and handling of **Benodanil** were identified in the available literature. The procedures outlined in this guide are based on established best practices for handling chemical fungicides in a laboratory setting. It is recommended that a risk assessment be conducted for any new experimental procedure involving **Benodanil**.

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